

Standard Operating Procedure for Cacotheline Titration in the Determination of Tin(II)

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Compound of Interest

Compound Name: Cacotheline

Cat. No.: B613828

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Application Note & Protocol

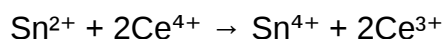
Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed standard operating procedure (SOP) for the quantitative determination of tin(II) (Sn(II)) using a redox titration with cerium(IV) sulfate as the titrant and **Cacotheline** as the visual indicator. This method is applicable for the analysis of tin content in various samples, including pharmaceutical intermediates and final products, where the oxidation state of tin is a critical quality attribute.

Principle and Application

Cacotheline is a redox indicator that exhibits a distinct color change in the presence of an oxidizing agent. In this protocol, it is employed in the cerimetric titration of Sn(II). The titration is based on the oxidation of stannous ions (Sn²⁺) to stannic ions (Sn⁴⁺) by a standardized solution of cerium(IV) sulfate (Ce(SO₄)₂).

The overall reaction is:



Cacotheline, which is yellow in its oxidized form, undergoes a reduction at the endpoint of the titration, resulting in a sharp color change to red-violet. This visual endpoint corresponds to the

stoichiometric point of the reaction, allowing for the accurate quantification of the Sn(II) content in the sample.

Materials and Reagents

Reagent/Material	Grade	Supplier (Example)
Cerium(IV) sulfate solution	0.1 N, standardized	Sigma-Aldrich
Cacotheline indicator solution	Saturated, aqueous	Prepare in-house
Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)	Analytical Reagent	Merck
Hydrochloric acid (HCl)	Concentrated, 37%	Fisher Scientific
Deionized water	Type II or better	-
Burette, 50 mL, Class A	-	-
Pipettes, Class A	-	-
Erlenmeyer flasks, 250 mL	-	-
Volumetric flasks, 100 mL	-	-

Experimental Protocols

Preparation of Saturated Cacotheline Indicator Solution

- Add approximately 0.5 g of **Cacotheline** powder to 100 mL of deionized water in a clean, labeled bottle.
- Shake vigorously for 1-2 minutes to ensure saturation.
- Allow the solution to stand for at least one hour for any undissolved solid to settle.
- Carefully decant the supernatant for use as the indicator solution.

Preparation of 0.1 N Tin(II) Standard Solution (for practice or validation)

- Accurately weigh approximately 2.82 g of tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$).
- Dissolve the weighed solid in 50 mL of concentrated hydrochloric acid in a 100 mL volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly. Note: The acidic environment is crucial to prevent the hydrolysis of tin(II) salts.

Titration Procedure

- Sample Preparation:
 - Accurately pipette 10.00 mL of the tin(II) sample solution into a 250 mL Erlenmeyer flask.
 - Add 20 mL of 6 M hydrochloric acid to maintain an acidic medium.
 - Add 3-5 drops of the saturated **Cacotheline** indicator solution. The solution should appear yellow.
- Titration:
 - Rinse and fill a 50 mL burette with the standardized 0.1 N cerium(IV) sulfate solution. Record the initial burette reading.
 - Titrate the tin(II) sample solution with the cerium(IV) sulfate solution dropwise while continuously swirling the flask.
 - As the endpoint approaches, the yellow color of the solution will start to show flashes of a different color.
 - The endpoint is reached when the solution exhibits a persistent red-violet color.
 - Record the final burette reading.
- Data Analysis:
 - Calculate the volume of cerium(IV) sulfate solution used.
 - Repeat the titration at least two more times for a total of three concordant results.

Data Presentation

The following tables summarize typical quantitative data obtained from a **Cacotheline** titration for the determination of Sn(II) concentration.

Table 1: Standardization of Cerium(IV) Sulfate Solution (Example Data)

Trial	Mass of SnCl ₂ ·2H ₂ O (g)	Volume of Ce(SO ₄) ₂ (mL)	Normality of Ce(SO ₄) ₂ (N)
1	0.2821	10.05	0.1001
2	0.2825	10.08	0.1000
3	0.2819	10.03	0.1002
Average	-	-	0.1001

Table 2: Titration of an Unknown Tin(II) Sample (Example Data)

Trial	Volume of Sn(II) Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of 0.1001 N Ce(SO ₄) ₂ (mL)	Calculated Concentration of Sn(II) (M)
1	10.00	0.10	12.60	12.50	0.0626
2	10.00	12.60	25.08	12.48	0.0625
3	10.00	25.08	37.59	12.51	0.0626
Average	-	-	-	12.50	0.0626

Calculation

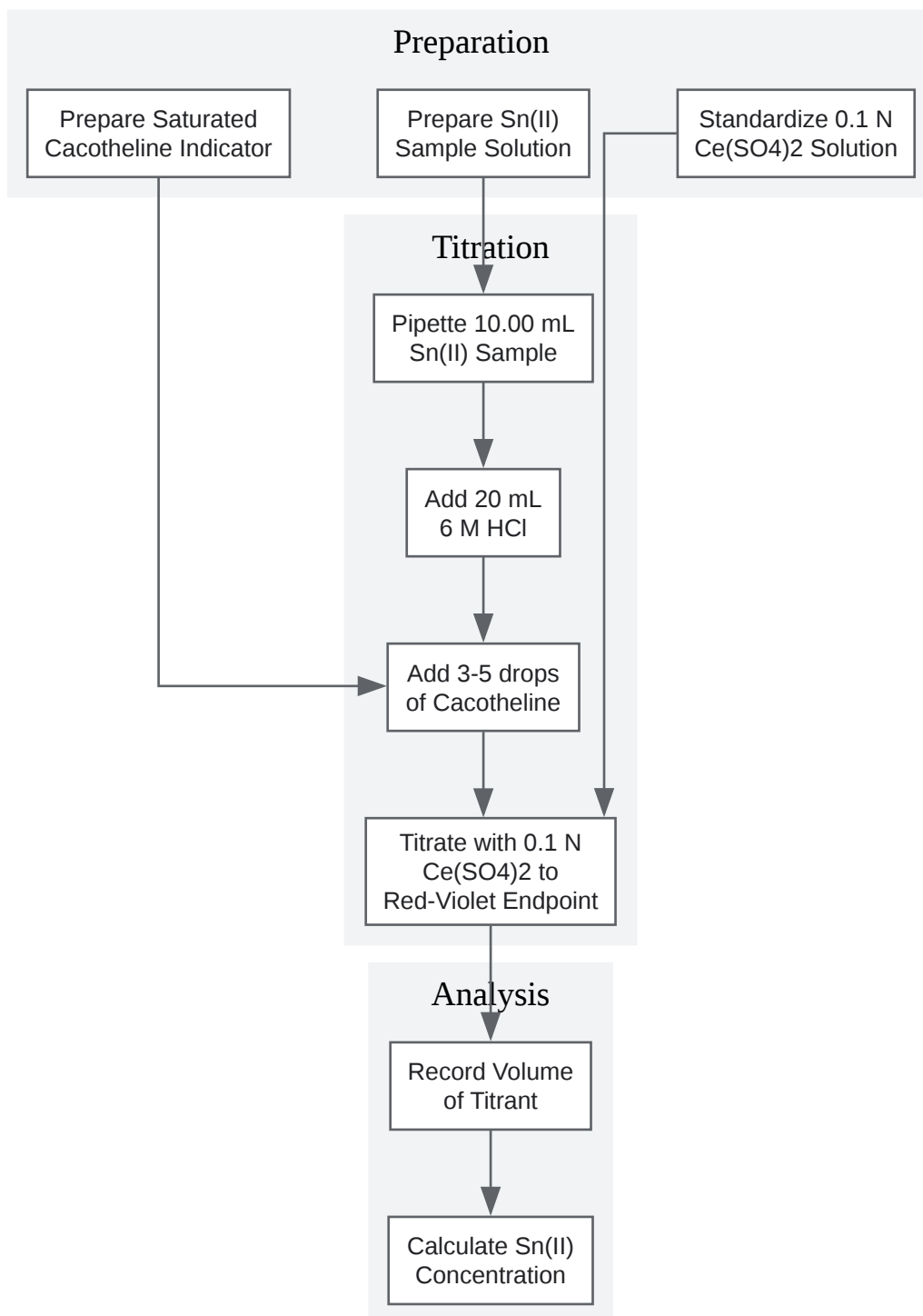
The concentration of the Sn(II) solution can be calculated using the following formula:

Molarity of Sn(II) = (Normality of Ce(SO₄)₂ × Volume of Ce(SO₄)₂ in L) / (Volume of Sn(II) sample in L × 2)

The factor of 2 is used to convert the normality of the titrant to molarity in the context of the 2-electron transfer reaction.

Visualizations

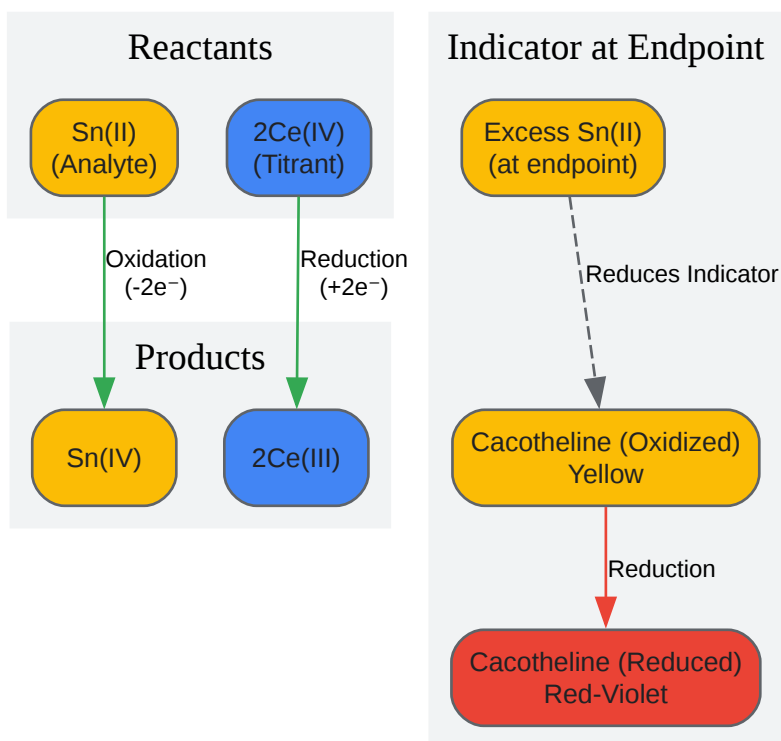
Experimental Workflow



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Caption: Experimental workflow for the **Cacotheline** titration of Tin(II).

Redox Reaction Pathway



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